

# Application Notes and Protocols for 2,3,6-Trimethoxyisonicotinaldehyde in Drug Development

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## Compound of Interest

Compound Name: 2,3,6-Trimethoxyisonicotinaldehyde

Cat. No.: B1402740

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## Introduction

**2,3,6-Trimethoxyisonicotinaldehyde** is a substituted pyridine derivative with the molecular formula  $C_9H_{11}NO_4$ .<sup>[1][2][3]</sup> Its unique structure, featuring a pyridine ring with three methoxy groups and an aldehyde functional group, makes it a valuable intermediate in organic synthesis and a compound of interest for potential therapeutic applications.<sup>[1][2][3]</sup> This document provides an overview of its applications in drug development, including its role as a synthetic intermediate and its potential biological activities, supported by detailed experimental protocols and conceptual diagrams.

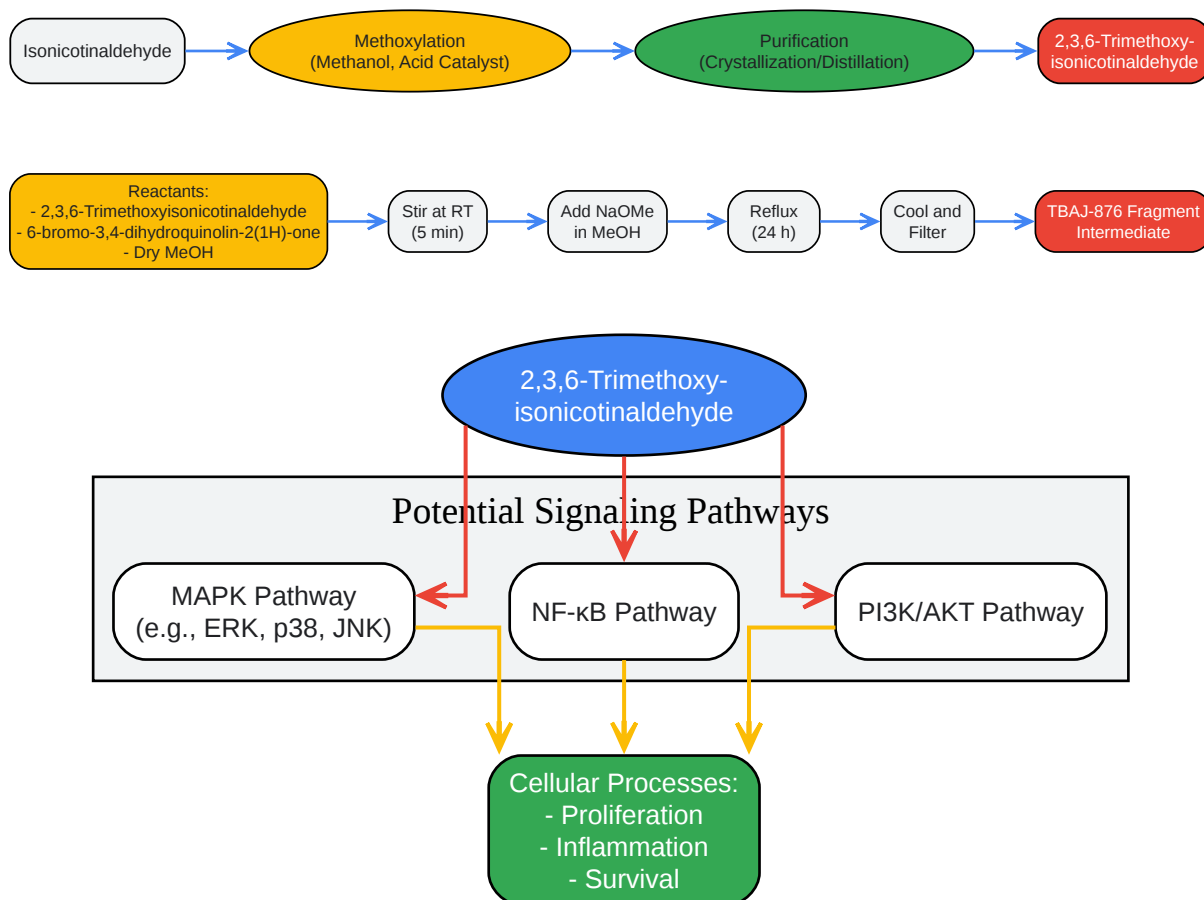
## Chemical Properties and Synthesis

Property	Value	Reference
Molecular Formula	$C_9H_{11}NO_4$	<sup>[1][2][3]</sup>
Molecular Weight	197.19 g/mol	<sup>[1][2][3]</sup>
Appearance	Typically a crystalline solid	<sup>[1]</sup>
Solubility	Soluble in organic solvents like methanol and ethanol	<sup>[2]</sup>

Synthesis:

**2,3,6-Trimethoxyisonicotinaldehyde** is primarily synthesized through the methoxylation of isonicotinaldehyde. This process involves the introduction of three methoxy groups onto the pyridine ring.<sup>[1]</sup> While specific, detailed protocols for this exact compound are not widely published, a general methodology can be outlined based on established organic chemistry principles.

## General Synthesis Workflow



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## References

- 1. Buy 2,3,6-Trimethoxyisonicotinaldehyde (EVT-1692310) | 1364917-16-7 [evitachem.com]
- 2. Buy 2,3,6-Trimethoxyisonicotinaldehyde | 1364917-16-7 [smolecule.com]
- 3. 2,3,6-Trimethoxyisonicotinaldehyde | 1364917-16-7 | Benchchem [benchchem.com]
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